A Spectroscopic Guide to the Characterization of 2-Methoxy-4-nitropyridine

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Compound of Interest

Compound Name:	*2-Methoxy-4-nitropyridine*
CAS No.:	*18614-54-5*
Cat. No.:	*B1505582*

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This technical guide provides an in-depth analysis of the spectral data for the compound **2-Methoxy-4-nitropyridine**. It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural characterization of this and similar heterocyclic molecules. This document moves beyond a simple presentation of data, offering insights into the experimental rationale and the interpretation of the spectral features based on fundamental principles and comparative analysis with related structures.

Introduction

2-Methoxy-4-nitropyridine is a substituted pyridine derivative of interest in synthetic chemistry and drug discovery. Its electronic properties are significantly influenced by the interplay of the electron-donating methoxy group and the electron-withdrawing nitro group on the pyridine ring. Accurate structural confirmation is paramount for its application, and this is primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This guide will detail the expected spectral data for **2-Methoxy-4-nitropyridine** and provide the underlying principles for their interpretation.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Methoxy-4-nitropyridine**, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **2-Methoxy-4-nitropyridine** is expected to show three distinct signals in the aromatic region corresponding to the three protons on the pyridine ring, and one signal in the aliphatic region for the methoxy group protons. The electron-withdrawing nature of the nitro group and the nitrogen atom in the pyridine ring will cause a general downfield shift of the ring protons compared to benzene.

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
~8.45	d	5.5	1H	H-6
~7.90	d	2.0	1H	H-3
~7.50	dd	5.5, 2.0	1H	H-5
~4.05	s	-	3H	$-OCH_3$

Interpretation and Rationale:

- H-6: This proton is adjacent to the ring nitrogen, which is strongly deshielding, placing its signal the furthest downfield. It is split into a doublet by the neighboring H-5 with a typical ortho-coupling constant of ~5.5 Hz.
- H-3: This proton is ortho to the strongly electron-withdrawing nitro group, leading to a significant downfield shift. It is split into a doublet by the neighboring H-5, but the coupling is a smaller meta-coupling (~2.0 Hz).

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- H-5: This proton is ortho to the nitro group and is also coupled to H-6. Therefore, it appears as a doublet of doublets, showing both the ortho and meta coupling constants.

- -OCH_3: The methyl protons of the methoxy group are not coupled to any other protons, so they appear as a sharp singlet. Its chemical shift around 4.05 ppm is characteristic of a methoxy group attached to an aromatic ring.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Methoxy-4-nitropyridine** in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.

- Instrument Setup: Use a 500 MHz NMR spectrometer. Ensure the instrument is properly tuned and shimmed to achieve optimal resolution.

- Data Acquisition: Acquire the spectrum at room temperature using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.

- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift scale using the TMS signal at 0.00 ppm. Integrate the signals to determine the relative number of protons.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **2-Methoxy-4-nitropyridine** is expected to display six distinct signals, corresponding to the five carbons of the pyridine ring and the one carbon of the methoxy group.

Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Assignment
~165.0	C-2
~150.0	C-6
~148.0	C-4
~118.0	C-5
~108.0	C-3
~56.0	-OCH_3

Interpretation and Rationale:

- C-2: This carbon is directly attached to two electronegative atoms (the ring nitrogen and the methoxy oxygen), causing its signal to be the most downfield.
- C-4: This carbon is attached to the strongly electron-withdrawing nitro group, resulting in a significant downfield shift.
- C-6: This carbon is adjacent to the ring nitrogen, leading to a downfield shift.
- C-3 and C-5: These carbons are influenced by the substituents and their positions relative to the ring nitrogen. Their chemical shifts are predicted based on the analysis of similar substituted pyridines.
- -OCH_3: The carbon of the methoxy group appears in the typical aliphatic region for such a functional group.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument Setup: Use a 125 MHz NMR spectrometer (corresponding to a 500 MHz proton frequency).
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to ^{1}H NMR to achieve an adequate signal-to-noise ratio due to the

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low natural abundance of ^{13}C.

- Data Processing: Process the data similarly to the ^{1}H NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-Methoxy-4-nitropyridine** will be dominated by strong absorptions from the nitro group and various bonds within the aromatic system.

Predicted IR Absorption Data (KBr Pellet)

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950-2850	Medium	Aliphatic C-H stretch (-OCH_3)
~1600, ~1470	Strong	Aromatic C=C and C=N stretching
~1530	Very Strong	Asymmetric NO_2 stretch
~1350	Very Strong	Symmetric NO_2 stretch
~1250	Strong	Aryl-O-C stretch (asymmetric)
~1020	Strong	Aryl-O-C stretch (symmetric)
~850	Strong	C-H out-of-plane bending

Interpretation and Rationale:

- Nitro Group: The most characteristic peaks in the IR spectrum are the very strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the nitro group.[1][2] For aromatic nitro compounds, these typically appear around 1550-1475 cm^{-1} and 1360-1290 cm^{-1}, respectively.[2]

- Aromatic Ring: The presence of the pyridine ring is confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C and C=N skeletal vibrations in the 1600-1450 cm^{-1} region.

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- Methoxy Group: The C-H stretching of the methyl group is observed below 3000 cm^{-1}. The strong absorptions for the aryl-O-C ether linkage are expected in the 1250 cm^{-1} and 1020 cm^{-1} regions.

Experimental Protocol: IR Spectroscopy (KBr Pellet Method)

- Sample Preparation: Grind a small amount (~1-2 mg) of **2-Methoxy-4-nitropyridine** with ~100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum. A background spectrum of an empty sample holder should be run first and subtracted from the sample spectrum.
- Data Analysis: Identify and label the major absorption bands in the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Proposed Fragment
154	$[M]^+$ (Molecular Ion)
124	$[M - NO]^+$
108	$[M - NO_2]^+$
78	$[C_5H_4N]^+$

Interpretation and Rationale:

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- Molecular Ion ([M]$^+$): The molecular ion peak is expected at an m/z value corresponding to the molecular weight of **2-Methoxy-4-nitropyridine** ($C_6H_6N_2O_3$), which is 154 g/mol . Aromatic compounds typically show a relatively stable molecular ion.

- Fragmentation Pattern: Common fragmentation pathways for aromatic nitro compounds include the loss of NO (30 amu) and NO_2 (46 amu).[3] For aryl ethers, cleavage of the C-O bond can also occur. The fragmentation of the pyridine ring can lead to the formation of smaller, stable ions.

Experimental Protocol: Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).

- Ionization: Ionize the sample using a high-energy electron beam (typically 70 eV) in the ion source.

- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).

- Detection: Detect the ions and generate a mass spectrum, which is a plot of relative ion abundance versus m/z.

- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Summary of Spectroscopic Characterization

The collective evidence from ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry provides a comprehensive and unambiguous structural confirmation of **2-Methoxy-4-nitropyridine**. The NMR spectra define the precise connectivity of the hydrogen and carbon atoms, the IR spectrum confirms the presence of the key nitro and methoxy functional groups, and the mass spectrum verifies the molecular weight and provides characteristic fragmentation data.

Visualizations

Caption: Predicted ^{1}H NMR chemical shifts for **2-Methoxy-4-nitropyridine**.

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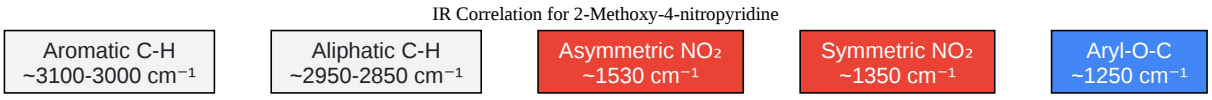

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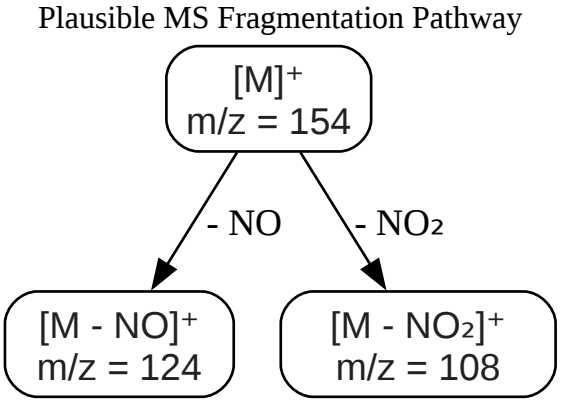
Caption: Key IR absorptions and corresponding functional groups.



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Caption: Predicted major fragmentation steps in EI-MS.

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